

# An In-depth Technical Guide to 1,1,4-Trimethylcyclohexane

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## Compound of Interest

Compound Name: 1,1,4-Trimethylcyclohexane

Cat. No.: B1583164

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CAS Number: 7094-27-1

This technical guide provides a comprehensive overview of **1,1,4-trimethylcyclohexane**, catering to researchers, scientists, and professionals in drug development. The document details its physicochemical properties, spectroscopic data, synthesis protocols, and potential applications, with a focus on structured data presentation and experimental methodologies.

## Physicochemical Properties

**1,1,4-Trimethylcyclohexane** is a saturated alicyclic hydrocarbon. Its physical and chemical characteristics are summarized in the table below, providing a foundational understanding of its behavior in various experimental settings.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Property	Value	Unit
CAS Number	7094-27-1	
Molecular Formula	C <sub>9</sub> H <sub>18</sub>	
Molecular Weight	126.24	g/mol
Appearance	Colorless to almost colorless clear liquid	
Boiling Point	~135	°C
Melting Point	-77.27 (estimate)	°C
Density	0.78	g/cm <sup>3</sup>
Refractive Index	1.4240 to 1.4280	

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1,1,4-trimethylcyclohexane**. Below is a summary of available spectroscopic data.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR: The proton NMR spectrum provides information on the hydrogen environments in the molecule.<sup>[8]</sup>
- <sup>13</sup>C NMR: The carbon NMR spectrum reveals the number of unique carbon environments. For **1,1,4-trimethylcyclohexane**, the expected signals would correspond to the quaternary carbon, the methine carbon, the methylene carbons, and the methyl carbons.<sup>[8]</sup>

### Infrared (IR) Spectroscopy

The IR spectrum of **1,1,4-trimethylcyclohexane** is characterized by absorptions corresponding to C-H stretching and bending vibrations typical of saturated hydrocarbons. The NIST/EPA Gas-Phase Infrared Database contains the IR spectrum for this compound.<sup>[1][2][9]</sup>

### Mass Spectrometry (MS)

Electron ionization mass spectrometry of **1,1,4-trimethylcyclohexane** will produce a molecular ion peak and a series of fragment ions. The fragmentation pattern is characteristic of cyclic alkanes and can be used for structural elucidation.<sup>[10][11][12][13][14]</sup> The molecular ion peak would be observed at an  $m/z$  of 126. Common fragmentation patterns for cyclic alkanes involve the loss of alkyl groups and ring cleavage.

## Gas Chromatography (GC)

The retention of **1,1,4-trimethylcyclohexane** in gas chromatography is characterized by its Kovats retention index. On a standard non-polar column, the Kovats retention index is approximately 840-850.<sup>[2][7][15]</sup>

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **1,1,4-trimethylcyclohexane** are not extensively published, a common synthetic route involves the catalytic hydrogenation of the corresponding trimethylbenzene or the dehydration-hydrogenation of a trimethylcyclohexanol.

## Synthesis from 1,4,4-Trimethylcyclohexan-1-ol

A plausible laboratory-scale synthesis involves the dehydration of 1,4,4-trimethylcyclohexan-1-ol to form a mixture of trimethylcyclohexene isomers, followed by catalytic hydrogenation.

### Step 1: Dehydration of 1,4,4-Trimethylcyclohexan-1-ol

- To a round-bottom flask equipped with a distillation apparatus, add 1,4,4-trimethylcyclohexan-1-ol and a catalytic amount of a strong acid (e.g., sulfuric acid or phosphoric acid).
- Heat the mixture to induce dehydration. The resulting alkene isomers will distill as they are formed.
- Collect the distillate, which will be a mixture of trimethylcyclohexene isomers.
- Wash the distillate with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a water wash.

- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate).
- Purify the trimethylcyclohexene mixture by distillation.

#### Step 2: Catalytic Hydrogenation of Trimethylcyclohexenes

- In a high-pressure hydrogenation vessel, dissolve the purified trimethylcyclohexene mixture in a suitable solvent such as ethanol or ethyl acetate.
- Add a catalytic amount of a hydrogenation catalyst, typically palladium on carbon (Pd/C) or platinum oxide (PtO<sub>2</sub>).
- Seal the vessel and purge with hydrogen gas.
- Pressurize the vessel with hydrogen to the desired pressure (e.g., 50-100 psi).
- Stir the reaction mixture at room temperature or with gentle heating until the theoretical amount of hydrogen has been consumed, indicating the completion of the reaction.
- Carefully vent the excess hydrogen and filter the reaction mixture through a pad of celite to remove the catalyst.
- Remove the solvent from the filtrate by rotary evaporation.
- The resulting crude product, **1,1,4-trimethylcyclohexane**, can be purified by fractional distillation to obtain the final product with high purity.

## Applications in Research and Drug Development

While **1,1,4-trimethylcyclohexane** itself is not a common therapeutic agent, the trimethylcyclohexane scaffold is of interest in medicinal chemistry.<sup>[16]</sup> The rigid and lipophilic nature of the cyclohexane ring can be utilized to create structurally constrained analogs of drug candidates. This can lead to improved metabolic stability, receptor binding affinity, and pharmacokinetic properties. Derivatives of trimethylcyclohexane have been investigated for their potential biological activities.<sup>[16]</sup>

## Visualizations

### General Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis and purification of **1,1,4-trimethylcyclohexane**.



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Caption: General workflow for the synthesis of **1,1,4-trimethylcyclohexane**.

This guide provides a detailed technical overview of **1,1,4-trimethylcyclohexane**, intended to be a valuable resource for scientific professionals. The structured presentation of data and protocols aims to facilitate its use in a laboratory and research context.

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